

Personal protective equipment for handling 4-Bromo-3,5-dimethylpyrazole

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylpyrazole

Cat. No.: B145972

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Essential Safety and Handling Guide for 4-Bromo-3,5-dimethylpyrazole

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromo-3,5-dimethylpyrazole**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Bromo-3,5-dimethylpyrazole** is provided below.

Property	Value	Reference
CAS Number	3398-16-1	[1][2]
Molecular Formula	C ₅ H ₇ BrN ₂	[2]
Molecular Weight	175.03 g/mol	[2]
Appearance	Solid	
Melting Point	123-125 °C	
Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	[2][3]
Signal Word	Warning	[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **4-Bromo-3,5-dimethylpyrazole**.^[4]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3] A face shield may be required for tasks with a higher splash risk.[4]	To protect eyes from splashes, dust, and irritation.[4]
Hand Protection	Compatible, chemical-resistant gloves.[4][5] Inspect gloves for integrity before each use.	To prevent skin contact, which can cause irritation.[3][4]
Skin and Body Protection	A laboratory coat is standard.[5] Consider additional impervious clothing, such as an apron, if there is a significant risk of skin exposure.[4][5]	To protect the skin from accidental spills and contamination.[4]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[4] If dust or aerosols are generated, or if ventilation is insufficient, use a NIOSH/MSHA or EN 149 approved respirator (e.g., N95 dust mask).[4]	To prevent the inhalation of dust or aerosols that may cause respiratory irritation.[3][4]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Engineering Controls: Always work in a well-ventilated area.[6] A chemical fume hood is the preferred environment for all weighing and transfer operations to control airborne dust and vapors.[5] Ensure that safety showers and eyewash stations are readily accessible.[3]

- Donning PPE: Before handling the compound, correctly put on all required PPE as specified in the table above.[\[5\]](#)
- Handling: Avoid all personal contact, including the inhalation of dust.[\[3\]](#)[\[6\]](#) Prevent contact with skin, eyes, and clothing.[\[4\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#) Contaminated clothing should be removed and washed before reuse.[\[3\]](#)[\[7\]](#)

Storage Plan

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Store in a locked-up location.[\[1\]](#)[\[3\]](#)

Disposal Plan

- Chemical Waste: Dispose of the compound and its container in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[1\]](#)[\[3\]](#) Do not allow the product to enter drains.[\[3\]](#)[\[4\]](#)
- Contaminated Materials: All contaminated solid waste, including gloves, weighing paper, and disposable labware, should be collected in a clearly labeled, sealed hazardous waste container.[\[5\]](#)

Emergency Procedures

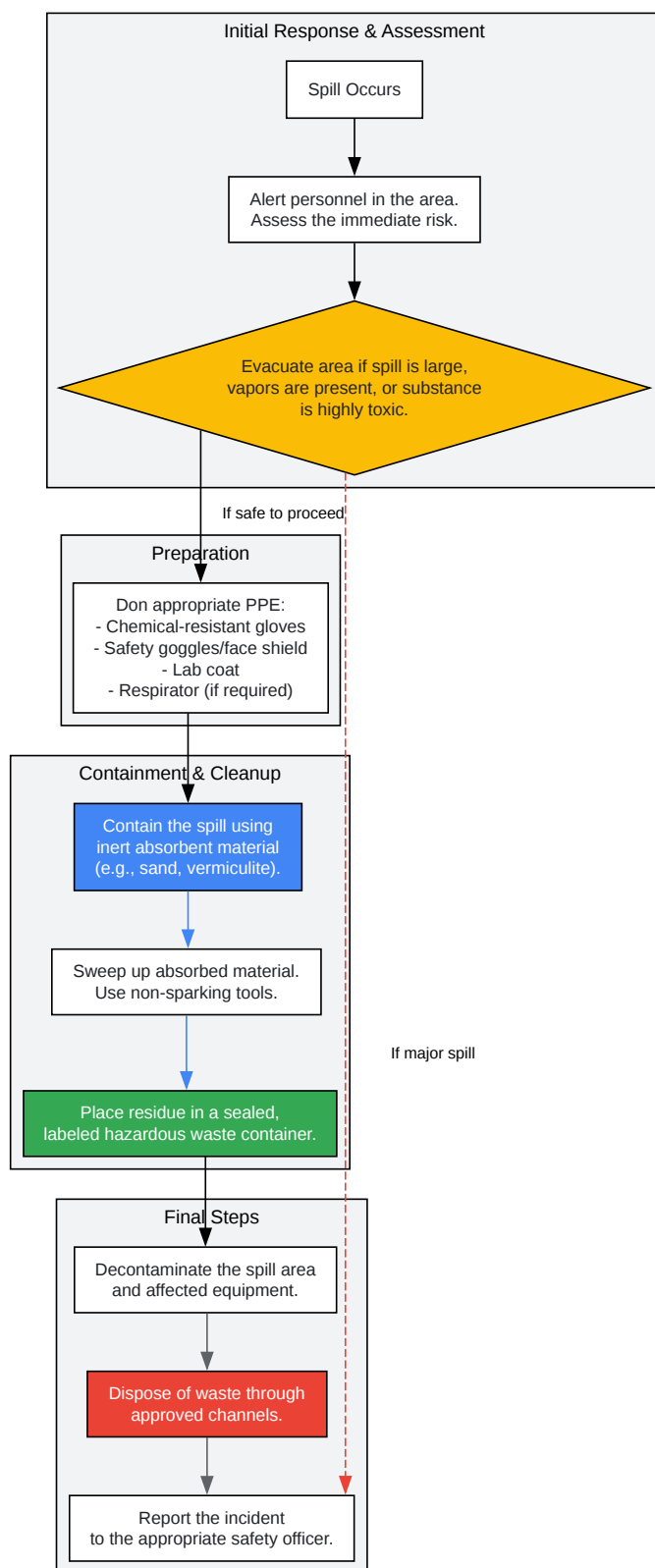
First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#)[\[3\]](#) If irritation persists, seek medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[\[1\]](#)[\[3\]](#) If skin irritation occurs, get medical advice.[\[3\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air.[\[1\]](#)[\[3\]](#) If breathing is difficult or if the person feels unwell, call a poison center or doctor.[\[3\]](#) If not breathing, provide artificial respiration.[\[1\]](#)

- Ingestion: Clean the mouth with water and get medical attention.[1][3]

Spill Response Protocol

In the event of a spill, follow a structured response to ensure safety and proper cleanup. Minor spills may be handled by trained local personnel, while major spills require emergency response.[8][9]



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Caption: Workflow for handling a chemical spill of **4-Bromo-3,5-dimethylpyrazole**.

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